

Unraveling the Enigma: A Technical Guide to Adipic Acid Monoethyl Ester

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Compound of Interest

Compound Name: *Adipic acid monoethyl ester*

Cat. No.: *B1208492*

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A Deep Dive into the Physicochemical Properties and Known Applications of **Adipic Acid Monoethyl Ester** for Researchers, Scientists, and Drug Development Professionals.

While the precise pharmacological mechanism of action of **adipic acid monoethyl ester** remains an area of active investigation, this technical guide consolidates the current understanding of its chemical properties and documented biological and synthetic applications. This document serves as a foundational resource for professionals in the scientific community, highlighting both what is known and the opportunities for future research.

Core Physicochemical Characteristics

A comprehensive understanding of a compound's physical and chemical properties is paramount for its application in research and development. **Adipic acid monoethyl ester** is an off-white, low-melting solid.^{[1][2]} Key quantitative data are summarized in Table 1.

Property	Value
CAS Number	626-86-8 [1] [2]
Molecular Formula	C8H14O4 [1] [2]
Molecular Weight	174.2 g/mol [1]
Melting Point	28-29 °C [3] [4]
Boiling Point	180 °C @ 18 mmHg [3] [4] [5]
Density	0.98 g/mL at 25 °C [3] [5]
Solubility	Soluble in water [3]
Storage Temperature	2-8°C [1]

Table 1: Physicochemical Properties of Adipic Acid Monoethyl Ester

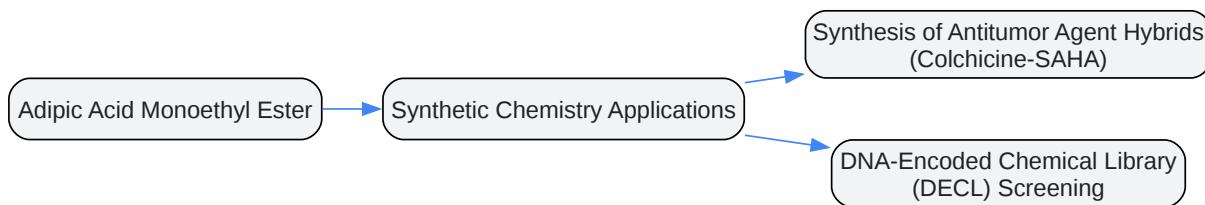
Documented Biological and Synthetic Utility

Antifungal Activity

Adipic acid monoethyl ester has demonstrated antifungal properties.[\[3\]](#)[\[5\]](#) Specifically, it has been shown to suppress spore germination and the development of mycelium in the phytopathogen *Botrytis cinerea*.[\[3\]](#)[\[5\]](#) The underlying biochemical pathway of this inhibitory action is yet to be fully elucidated.

A Versatile Reagent in Chemical Synthesis

The compound serves as a valuable intermediate in the synthesis of novel molecules with therapeutic potential. It is utilized as a reagent in the preparation of colchicine-SAHA (suberanilohydroxamic acid) hybrids, which are under investigation as potential antitumor agents.[\[1\]](#) Furthermore, it plays a role in the selection of streptavidin binders from DNA-encoded chemical libraries.[\[1\]](#)



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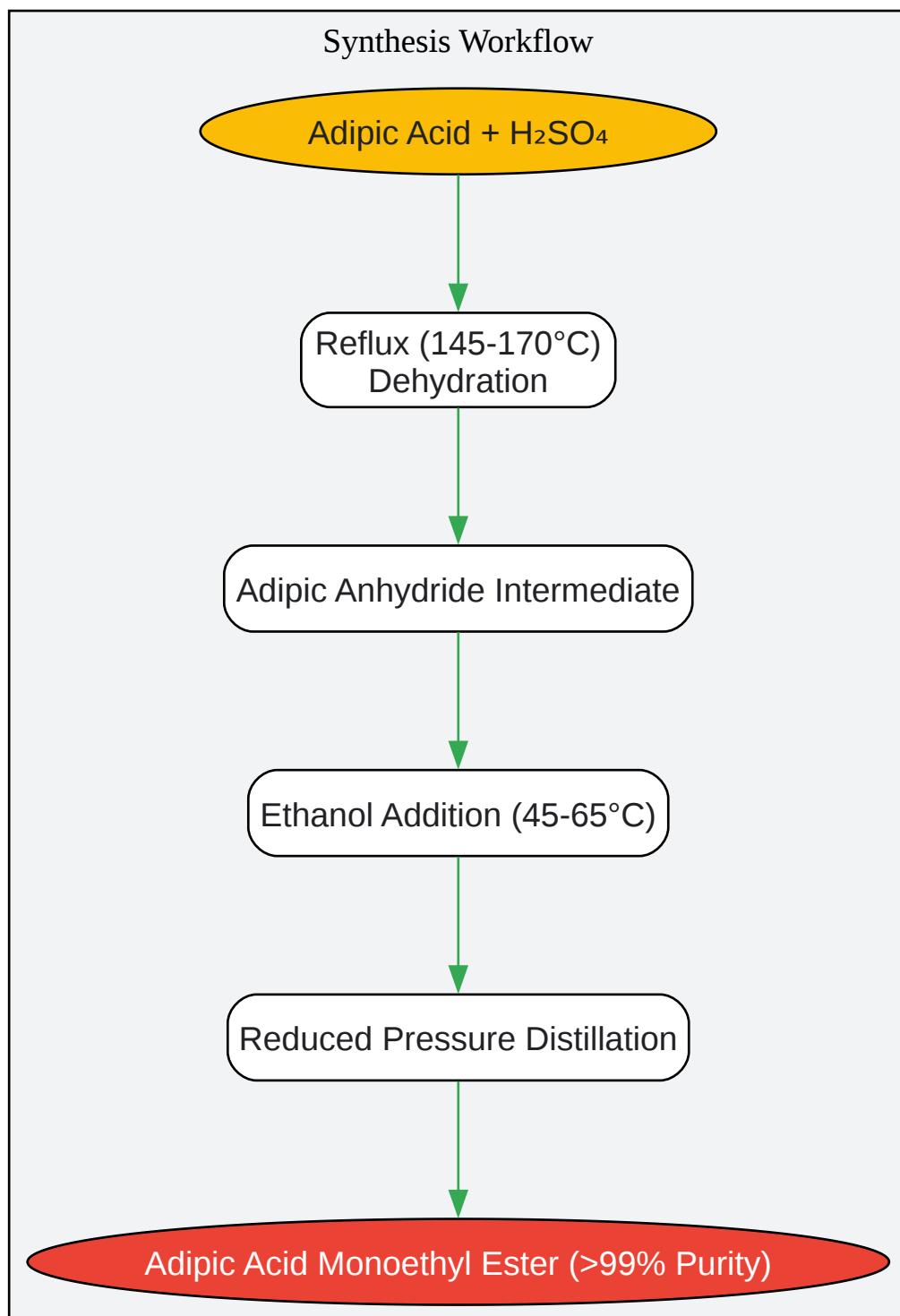
Caption: Synthetic applications of **adipic acid monoethyl ester**.

Experimental Protocol: Synthesis of Adipic Acid Monoethyl Ester

A high-yield synthesis method for **adipic acid monoethyl ester** has been developed to minimize the formation of byproducts such as diethyl adipate.^[6] The process involves the initial conversion of adipic acid to adipic anhydride, followed by alcoholysis.^[6] This method reportedly achieves a purity of over 99.0% with a molar yield of 96-97%.^{[6][7]}

Key Steps in the Synthesis:

- Anhydride Formation: Adipic acid is refluxed with sulfuric acid in an organic solvent at 145-170°C for 4-6 hours.^{[6][7]}
- Sulfuric Acid Removal: The reaction mixture is cooled to 15-35°C to allow for the separation and removal of the sulfuric acid layer.^{[6][7]}
- Alcoholysis: Absolute ethanol is added dropwise to the adipic anhydride, followed by heating at 45-65°C for 1-4 hours.^{[6][7]}
- Purification: The final product is obtained by recovering the organic solvent and performing distillation under reduced pressure.^[6]



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Caption: High-purity synthesis workflow for **adipic acid monoethyl ester**.

Future Research Directions

The absence of a well-defined mechanism of action for **adipic acid monoethyl ester** presents a compelling opportunity for the scientific community. Future investigations could focus on:

- Target Identification: Elucidating the specific molecular targets responsible for its antifungal activity.
- Pharmacological Screening: Conducting broader screens to identify novel biological activities and potential therapeutic uses.
- Pharmacokinetic and Toxicological Profiling: Establishing a comprehensive ADME (absorption, distribution, metabolism, and excretion) and safety profile.

In conclusion, while **adipic acid monoethyl ester** is a known chemical entity with established uses, its biological mechanisms are not fully understood. This guide provides a summary of the current knowledge to support and inspire further scientific inquiry.

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